

Technical Support Center: ddTTP Stability and Storage

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Compound of Interest

Compound Name: ddTTP

Cat. No.: B1216396

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This guide provides researchers, scientists, and drug development professionals with comprehensive information on the stability and proper handling of 2',3'-dideoxythymidine 5'-triphosphate (**ddTTP**). Adherence to these guidelines is critical for ensuring the integrity of **ddTTP** and the success of downstream applications such as Sanger sequencing.

Frequently Asked Questions (FAQs)

Q1: What are the optimal storage conditions for **ddTTP**?

A1: For long-term storage, **ddTTP** should be stored at -70°C or -80°C.^{[1][2]} For short-term storage, -20°C is necessary.^{[1][2][3]} Some suppliers indicate that aqueous solutions are relatively stable when stored at -20°C or below for several years.^{[1][4]}

Q2: How many freeze-thaw cycles can a **ddTTP** solution withstand?

A2: To maintain high quality, repeated freeze-thaw cycles should be avoided as they contribute to degradation.^{[1][2]} It is highly recommended to aliquot the **ddTTP** solution into single-use volumes upon first use to minimize freezing and thawing.^{[1][4]}

Q3: My **ddTTP** solution arrived thawed but cold. Is it still usable?

A3: Yes, it should still be usable. While **ddTTP** is shipped on wet or dry ice to ensure stability during potential transport delays, it is stable at room temperature for several days.^{[3][4]}

However, it slowly starts to decompose at ambient temperatures, so it should be frozen at the recommended temperature as soon as possible upon arrival.[1]

Q4: In what solution is **ddTTP** typically supplied and is it stable?

A4: **ddTTP** is commonly supplied as a 10 mM or 100 mM aqueous solution of its sodium salt, often in water or a buffer like 10mM Tricine-NaOH (pH 7.6).[1][3][5] These aqueous solutions are relatively stable when stored properly in a freezer.[1]

Q5: What are the visible signs of **ddTTP** degradation?

A5: There are no visible signs of degradation. Chemical decomposition, primarily hydrolysis of the triphosphate chain, is not observable by eye. The primary indicator of degradation is poor performance in enzymatic assays, such as decreased signal intensity or termination efficiency in Sanger sequencing.[6] Purity should be verified using analytical methods like HPLC.[1][3]

Data Summary Tables

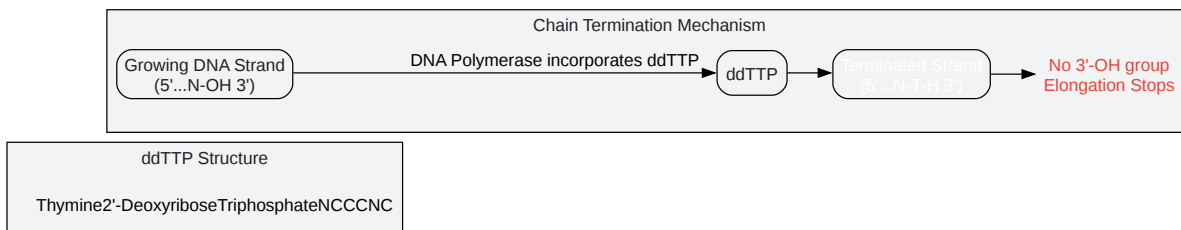
Table 1: Recommended Storage Conditions for **ddTTP**

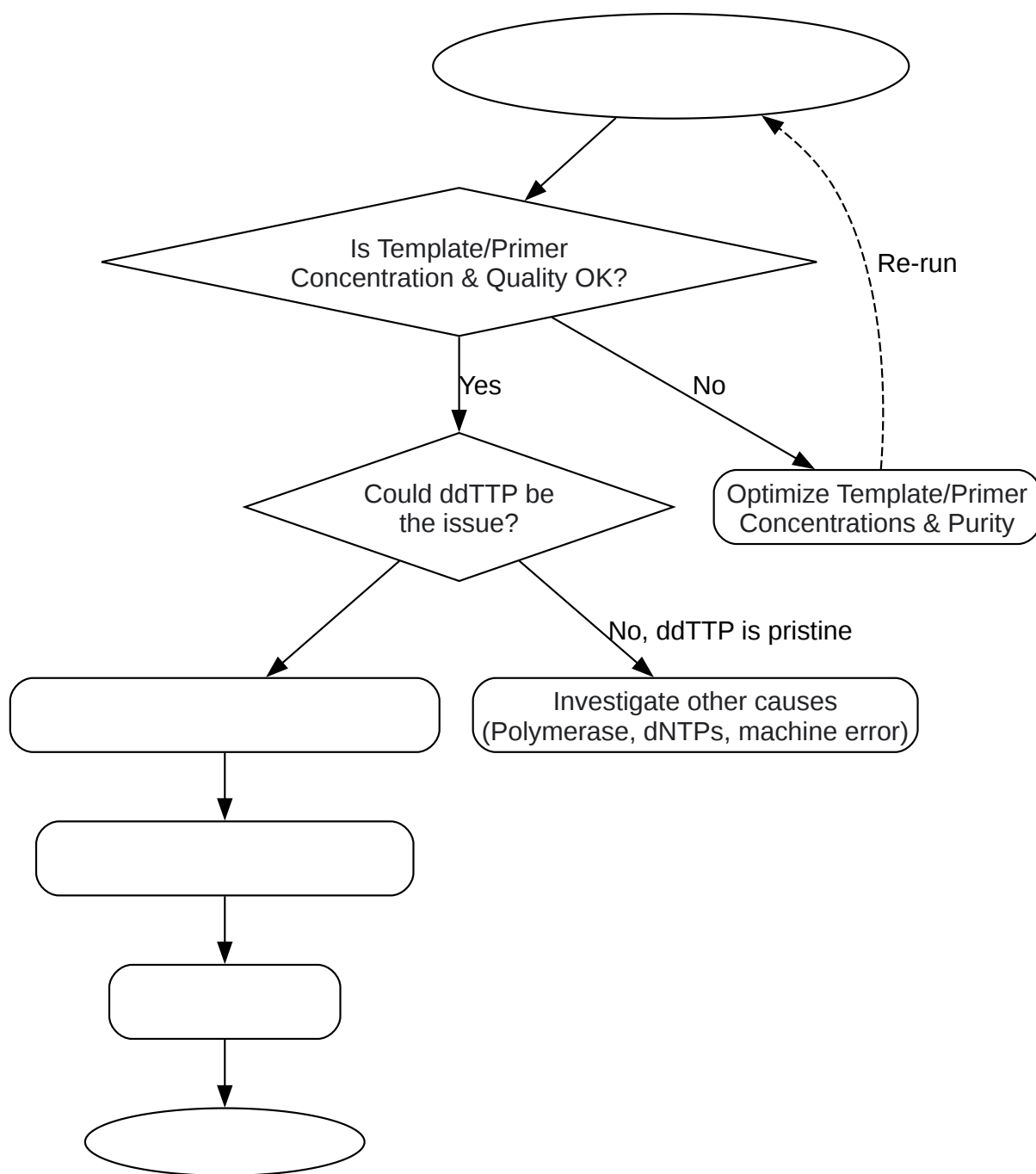
| Storage Temperature | Duration | Recommendations |
|---------------------|------------------------------|---|
| -70°C to -80°C | Long-Term (months to years) | Recommended for optimal stability and long-term storage. [1] [2] [5] |
| -20°C | Short-Term (up to 12 months) | Necessary for routine use. [1] [2] [3] Avoid repeated freeze-thaw cycles. [1] |
| 4°C | Very Short-Term | Some PCR master mixes containing dNTPs may be stored at 4°C for up to three months, but for pure ddTTP solutions, this is not recommended for extended periods. [7] |
| Ambient Temperature | Not Recommended | Slow decomposition occurs. [1] Short-term exposure (up to one week cumulative) is possible without significant loss of function. [3] |

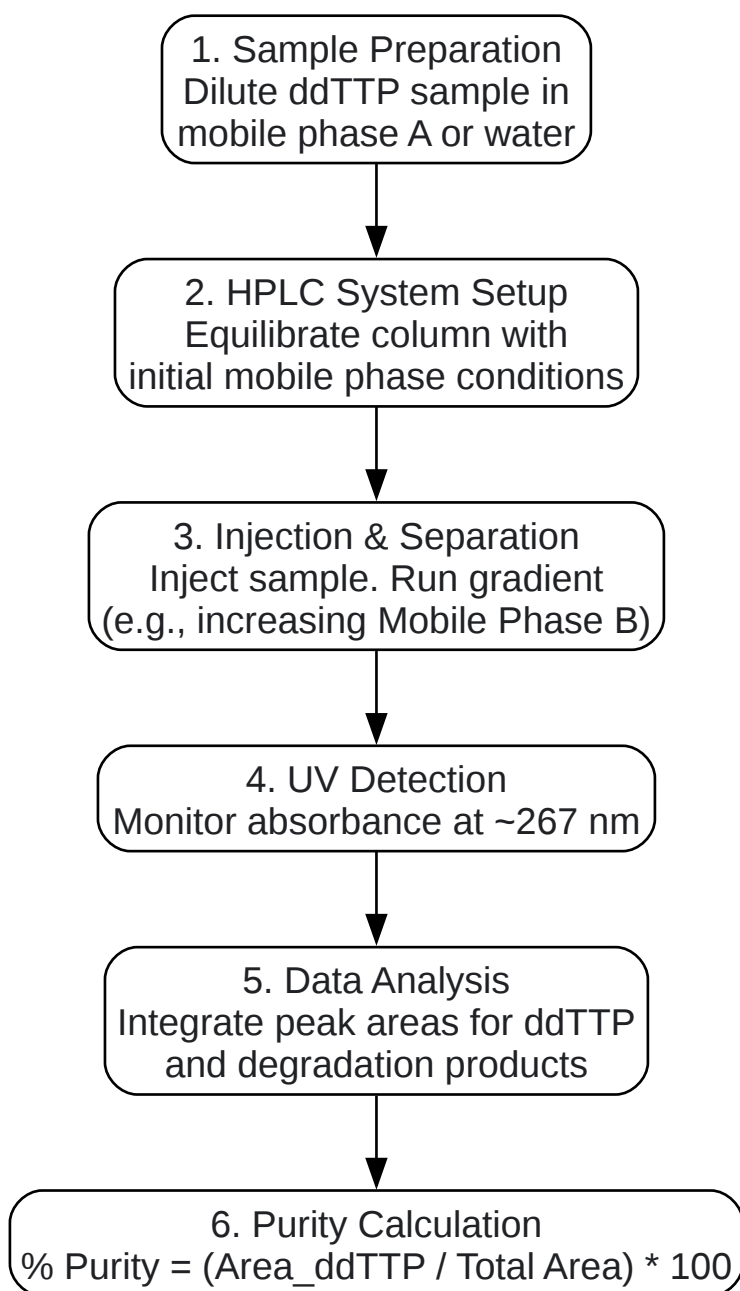
Table 2: Typical **ddTTP** Specifications

| Parameter | Specification | Method of Analysis |
|---------------|---|--|
| Purity | ≥95% to ≥98% | HPLC [1] [3] |
| Form | Colorless to slightly yellow aqueous solution | Visual |
| Concentration | 10 mM - 110 mM | UV Spectrophotometry (at λ_{max} ~267 nm) [1] [3] |
| pH | 7.5 ±0.5 | pH meter |

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